Ethyl Tricosanoate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Ethyl tricosanoate*
CAS No.:	*18281-07-7*
Cat. No.:	*B029191*

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of **ethyl tricosanoate**, covering its fundamental molecular properties, applications in analytical chemistry, and detailed experimental protocols.

Core Molecular and Physical Properties

Ethyl tricosanoate is a saturated fatty acid ethyl ester. Its fundamental properties are summarized below.

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Property	Value	Source(s)
Molecular Formula	C25H50O2	[1][2]
Molecular Weight	382.66 g/mol	[2][3]
Alternate Names	Tricosanoic acid, ethyl ester	[4]
CAS Number	18281-07-7	
Physical Form	Powder	
Purity	≥98%	

Analytical Applications in Lipidomics

Ethyl tricosanoate serves as a valuable internal standard in analytical chemistry, particularly in the field of lipidomics for the quantification of fatty acid methyl esters (FAMEs) and fatty acid ethyl esters (FAEEs) by gas chromatography (GC). Its utility as an internal standard is attributed to several key characteristics: it is not naturally present in most biological samples, possesses chemical stability, and exhibits similar behavior to the analytes of interest during extraction and analysis.

The use of an internal standard like **ethyl tricosanoate** is crucial for achieving high accuracy and precision in quantitative analysis. It helps to correct for variations in sample injection volume, detector response, and potential sample loss during the preparation stages.

Experimental Protocols

Quantification of Fatty Acid Ethyl Esters (FAEEs) using Ethyl Tricosanoate as an Internal Standard

This protocol outlines a general procedure for the quantification of FAEEs in a biological matrix (e.g., plasma) using gas chromatography-mass spectrometry (GC-MS) with **ethyl tricosanoate** as an internal standard.

1. Preparation of Standard Solutions:

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- Internal Standard Stock Solution: Prepare a stock solution of **ethyl tricosanoate** in a suitable solvent (e.g., hexane) at a concentration of 1 mg/mL.
- Calibration Standards: Prepare a series of calibration standards containing known concentrations of the target FAEEs in the same solvent. Add a constant amount of the **ethyl tricosanoate** internal standard stock solution to each calibration standard to achieve a consistent final concentration.

2. Sample Preparation (Lipid Extraction):

- To a known volume of the biological sample (e.g., 100 µL of plasma), add a precise amount of the **ethyl tricosanoate** internal standard solution.
- Perform lipid extraction using a standard method such as a modified Folch or Bligh-Dyer procedure. A common approach involves the addition of methanol and methyl tert-butyl ether (MTBE) to precipitate proteins and extract lipids.
- After phase separation, carefully collect the upper organic phase which contains the lipids and the internal standard.
- Evaporate the solvent under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in a known volume of a suitable solvent for GC-MS analysis.

3. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer.
- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm, 0.25 µm), is typically suitable.
- Injector: Use a splitless injection at a temperature of 250°C.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program: An example program could be: initial temperature of 70°C, hold for 2 minutes, ramp to 200°C at 10°C/min, then ramp to 300°C at 5°C/min and hold for 5

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minutes. This program should be optimized based on the specific analytes and instrument.

- MS Parameters:
  - Ion Source Temperature: 230°C.
  - Acquisition Mode: Full scan (e.g., m/z 50-600) and/or Selected Ion Monitoring (SIM) for the target analytes and **ethyl tricosanoate**.

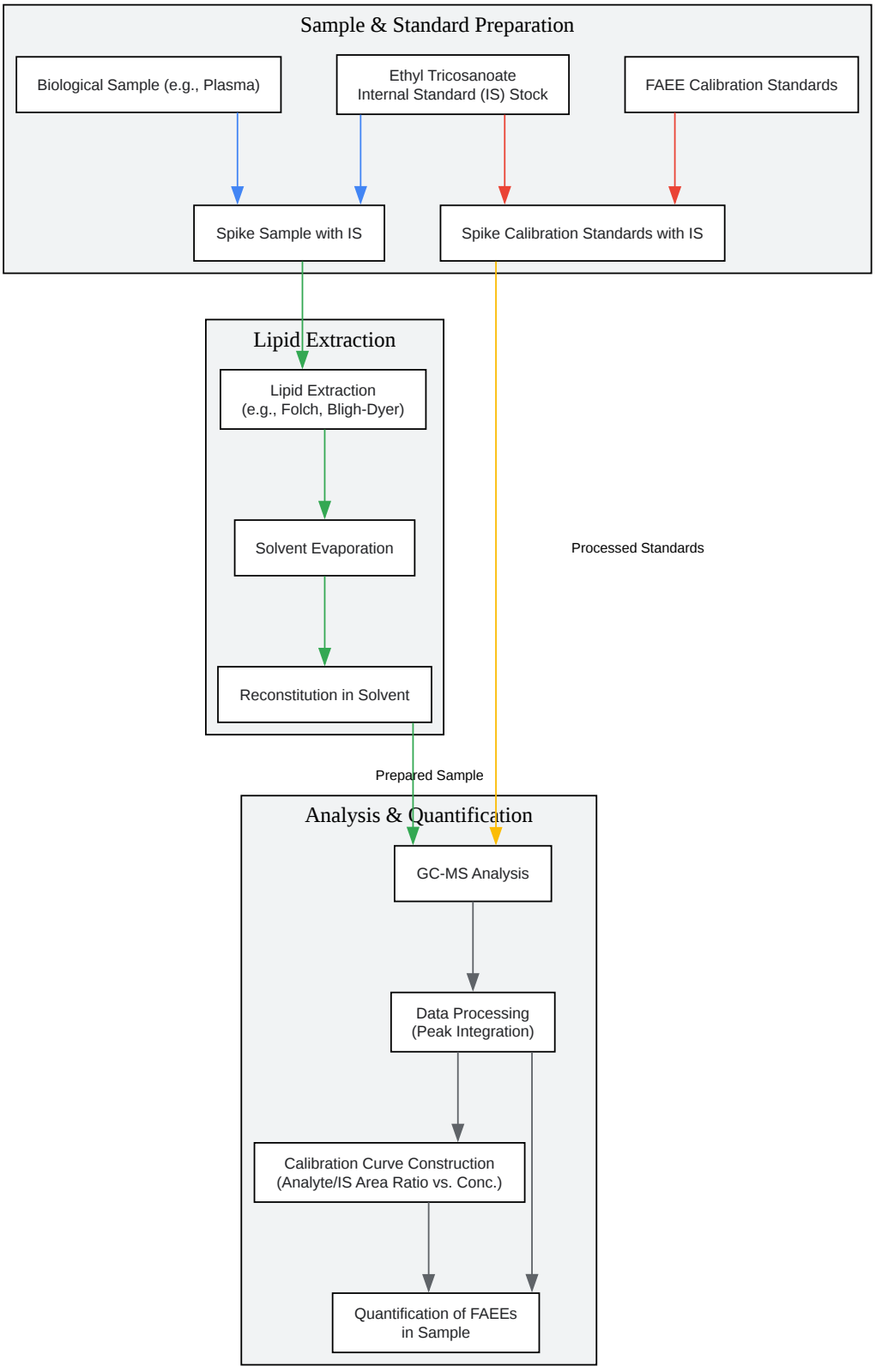
4. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of each FAEE analyte to the peak area of the internal standard (**ethyl tricosanoate**) against the concentration of the FAEE analyte in the calibration standards.
- Determine the concentration of the FAEEs in the unknown samples by calculating their peak area ratios to the internal standard and interpolating from the calibration curve.

Workflow for Lipid Analysis using **Ethyl Tricosanoate** as an Internal Standard

The following diagram illustrates the general workflow for the quantification of fatty acid ethyl esters in a biological sample using **ethyl tricosanoate** as an internal standard.

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- To cite this document: BenchChem. [Ethyl Tricosanoate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029191/docs#ethyl-tricosanoate-a-comprehensive-technical-guide-for-researchers]

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